

Application of 2-Undecanone in Organic Synthesis: Detailed Notes and Protocols

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Compound of Interest

Compound Name: 2-Undecanone

Cat. No.: B7801925

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Introduction

2-Undecanone, a naturally occurring methyl ketone found in various plants, is a versatile building block in organic synthesis.[1] Its utility stems from the reactivity of the carbonyl group and the presence of α -hydrogens, allowing for a range of chemical transformations. This document provides detailed application notes and experimental protocols for key reactions involving **2-undecanone**, focusing on its application in the synthesis of valuable organic molecules.

Core Applications and Synthetic Utility

2-Undecanone serves as a precursor in various carbon-carbon and carbon-nitrogen bond-forming reactions, making it a valuable intermediate in the synthesis of flavor compounds, insect pheromones, and potentially, pharmacologically active molecules.[1][2] The primary transformations involving **2-undecanone** include Wittig reactions, Aldol (Claisen-Schmidt) condensations, and reductive aminations.

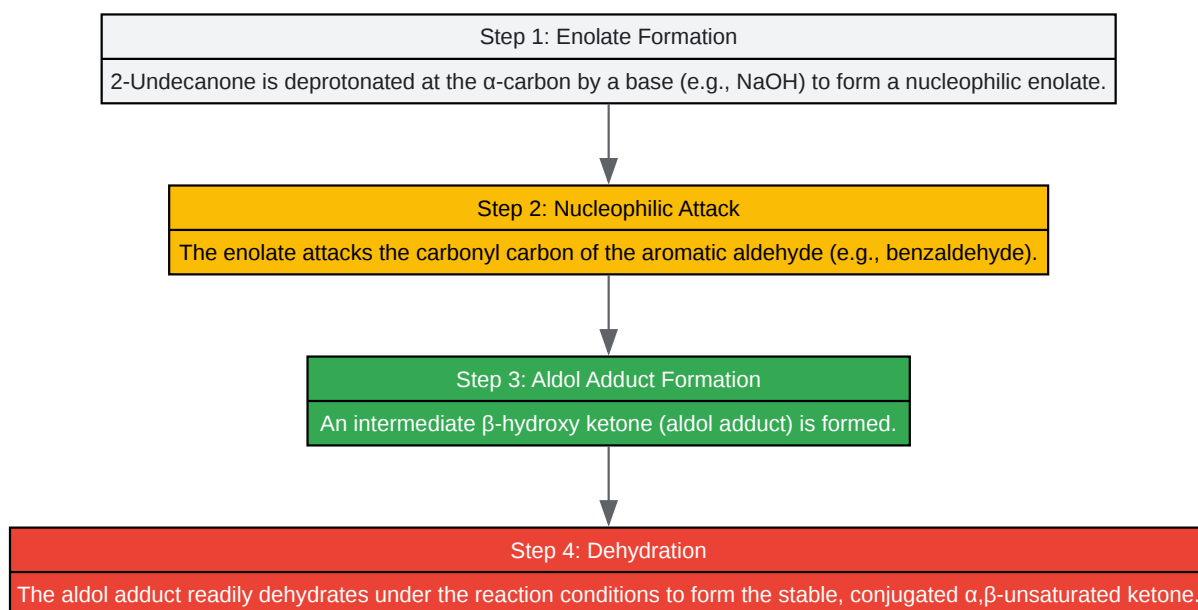
Experimental Protocols

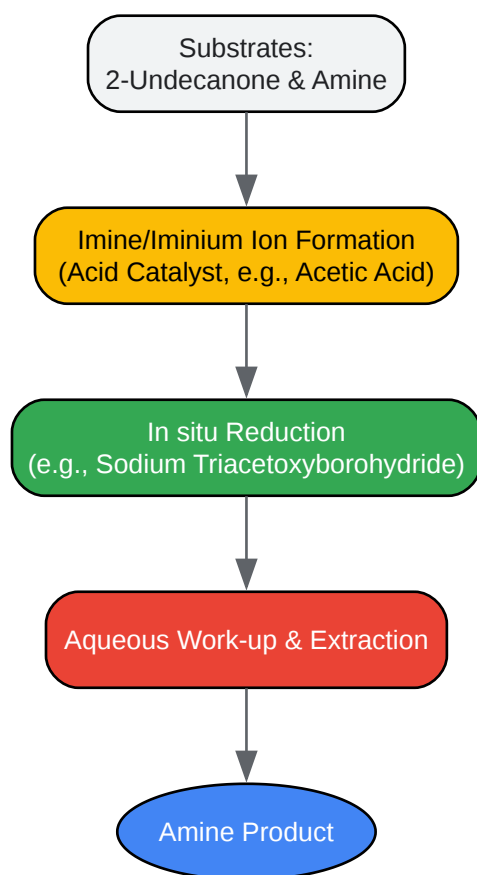
Wittig Reaction: Synthesis of Alkenes

The Wittig reaction is a powerful method for the stereoselective synthesis of alkenes from carbonyl compounds.[3] In the case of **2-undecanone**, this reaction can be employed to

introduce a double bond at the C2 position, leading to various undecene derivatives.

Workflow for Wittig Reaction of **2-Undecanone**:





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References

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